

Structural Analysis of 3-Methyloctanoyl-CoA: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Methyloctanoyl-CoA

Cat. No.: B15549975

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Disclaimer: Direct experimental data on **3-Methyloctanoyl-CoA** is limited in publicly available scientific literature. This guide provides a comprehensive analysis based on the well-established principles of branched-chain fatty acid metabolism, enzymology, and analytical chemistry. The presented pathways and protocols are predictive and aim to serve as a foundational resource for researchers initiating studies on this molecule.

Introduction

3-Methyloctanoyl-CoA is a branched-chain acyl-coenzyme A (acyl-CoA) molecule. Acyl-CoAs are central metabolites in numerous cellular processes, including fatty acid metabolism, energy production, and the biosynthesis of complex lipids. Branched-chain fatty acids (BCFAs) and their CoA esters, while less abundant than their straight-chain counterparts, play crucial roles in cellular membrane fluidity, signaling, and are implicated in various metabolic states and diseases.^{[1][2][3][4][5]} This technical guide provides an in-depth structural and functional analysis of **3-Methyloctanoyl-CoA**, offering a predictive framework for its biochemical behavior and detailed protocols for its study.

Predicted Physicochemical Properties

The physicochemical properties of **3-Methyloctanoyl-CoA** can be inferred from its constituent fatty acid, 3-methyloctanoic acid, and the coenzyme A moiety.

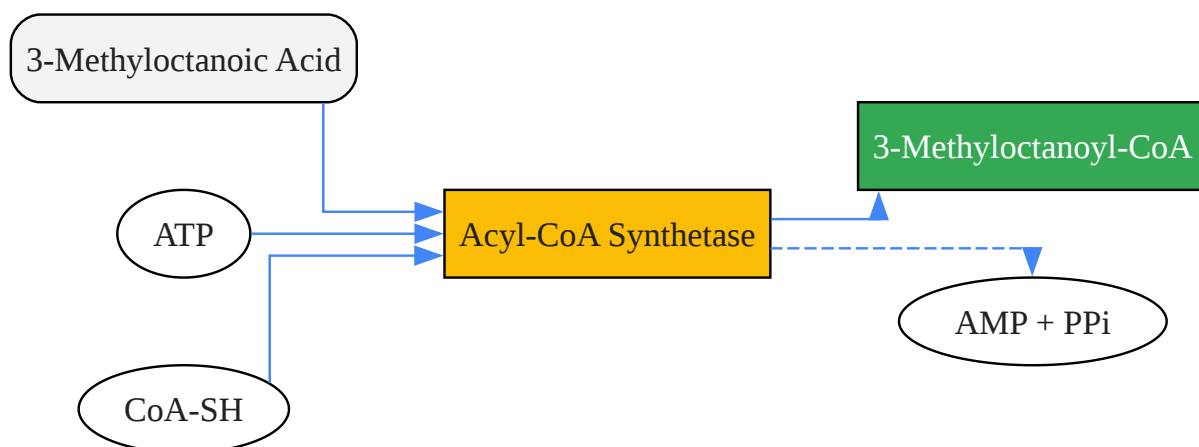
Property	Predicted Value/Characteristic	Reference for Prediction Method
Molecular Formula	C30H52N7O17P3S	Based on 3-methyloctanoic acid (C9H18O2) and Coenzyme A (C21H36N7O16P3S)
Molecular Weight	~923.7 g/mol	Calculated from the molecular formula
Solubility	Water-soluble	Characteristic of CoA esters
Stability	Prone to hydrolysis of the thioester bond, especially at non-neutral pH and elevated temperatures.	General property of acyl-CoAs[6]
Charge at pH 7	Negative	Due to the phosphate groups of Coenzyme A

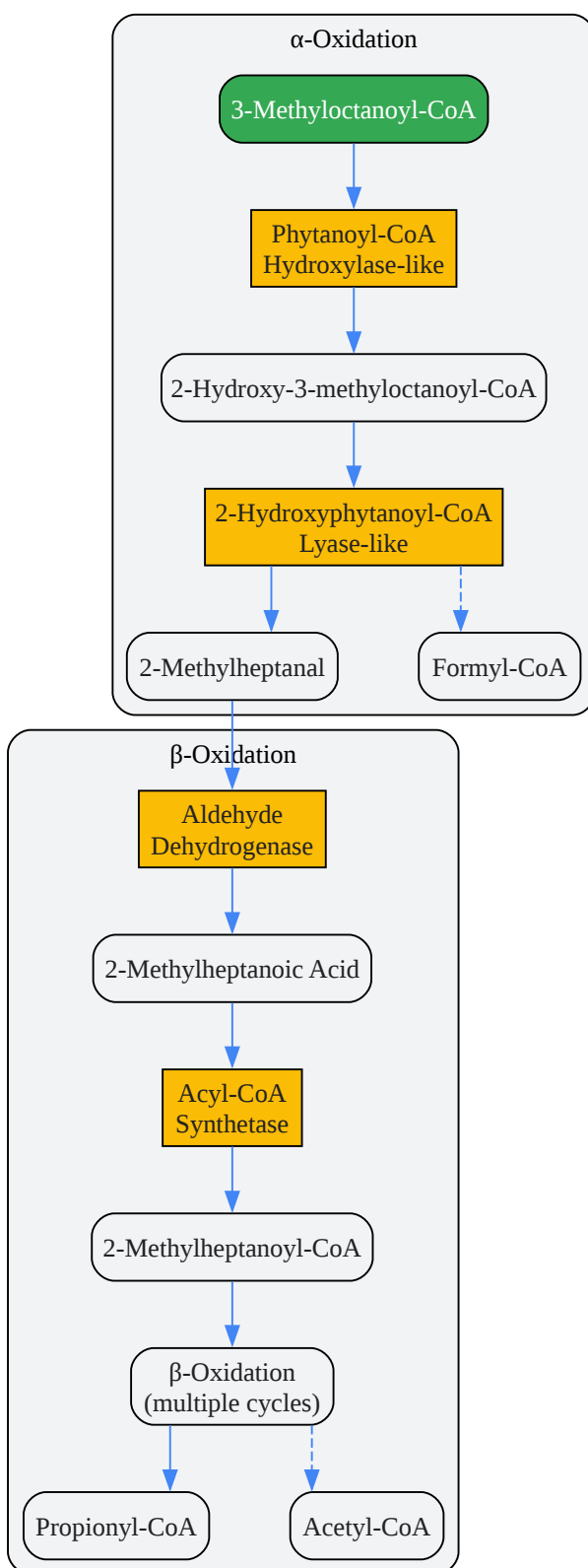
Putative Metabolic Pathways

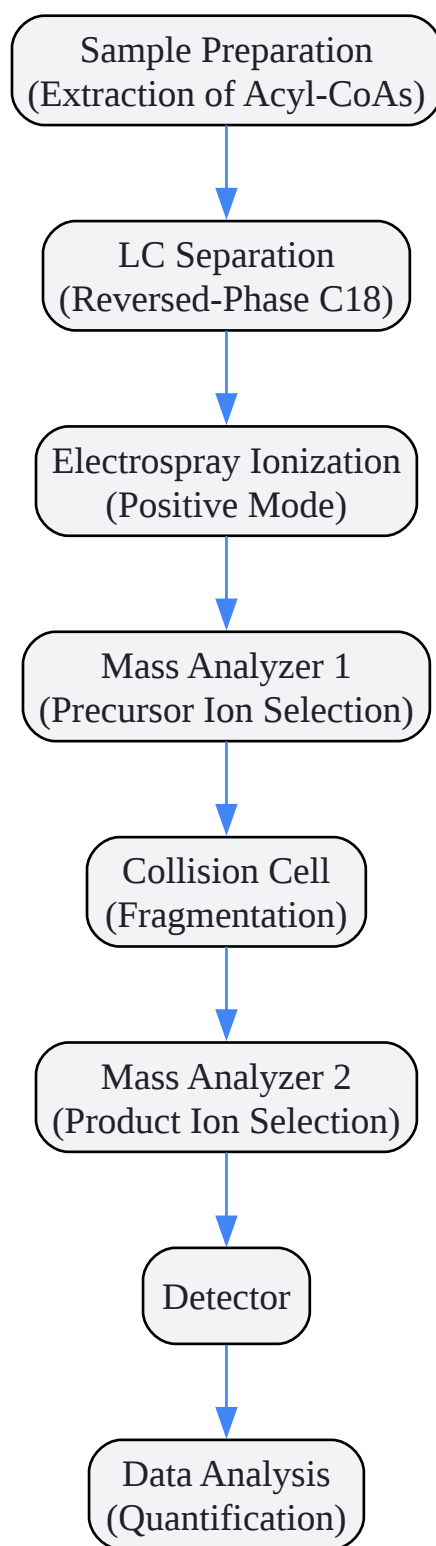
3-Methyloctanoyl-CoA is likely to be an intermediate in the catabolism of 3-methyloctanoic acid, a branched-chain fatty acid. Its metabolism is predicted to involve enzymes that handle other branched-chain acyl-CoAs.

Biosynthesis of 3-Methyloctanoyl-CoA

The primary route for the formation of **3-Methyloctanoyl-CoA** is the activation of its corresponding free fatty acid, 3-methyloctanoic acid, by an acyl-CoA synthetase (ACS).







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- To cite this document: BenchChem. [Structural Analysis of 3-Methyloctanoyl-CoA: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15549975#structural-analysis-of-3-methyloctanoyl-coa]

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